

4-Benzyl-4-hydroxypiperidine: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *4-Benzyl-4-hydroxypiperidine*

Cat. No.: *B046229*

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CAS Number: 51135-96-7

This technical guide provides an in-depth overview of **4-benzyl-4-hydroxypiperidine**, a versatile heterocyclic compound with significant applications in medicinal chemistry and drug development. This document is intended for researchers, scientists, and professionals in the pharmaceutical and chemical industries, offering comprehensive information on its chemical properties, synthesis, biological significance, and commercial availability.

Chemical and Physical Properties

4-Benzyl-4-hydroxypiperidine is a white to cream-colored crystalline powder. Its chemical structure consists of a piperidine ring substituted at the 4-position with both a benzyl group and a hydroxyl group. This unique arrangement of functional groups makes it a valuable intermediate for the synthesis of more complex molecules.[\[1\]](#)

Property	Value	Reference
Molecular Formula	C ₁₂ H ₁₇ NO	[2]
Molecular Weight	191.27 g/mol	[2]
Appearance	White to cream crystals or powder	[1]
CAS Number	51135-96-7	[2]
IUPAC Name	4-benzylpiperidin-4-ol	[3]
SMILES	OC1(CC2=CC=CC=C2)CCNC C1	[2]
InChI Key	KJZBZOFESQSBCV- UHFFFAOYSA-N	[2]
Assay (GC)	≥96.0%	[1]
Water Content	≤2.5%	[1]

Synthesis

A common method for the synthesis of **4-benzyl-4-hydroxypiperidine** and its derivatives is the Mannich reaction. This one-pot three-component condensation reaction involves an aromatic aldehyde, an amine, and a ketone.

Representative Experimental Protocol: Mannich Reaction

The following is a representative protocol for the synthesis of a **4-benzyl-4-hydroxypiperidine** derivative, based on established methodologies.

Materials:

- Aromatic aldehyde (e.g., benzaldehyde)
- Ketone (e.g., acetone)

- Ammonium acetate or a primary amine
- Ethanol
- Hydrochloric acid
- Sodium hydroxide
- Diethyl ether

Procedure:

- A mixture of the aromatic aldehyde, ketone, and ammonium acetate is dissolved in ethanol.
- The reaction mixture is stirred at room temperature for a specified period, typically several hours to a day.
- The progress of the reaction is monitored by thin-layer chromatography (TLC).
- Upon completion, the solvent is removed under reduced pressure.
- The residue is dissolved in water and acidified with hydrochloric acid.
- The aqueous layer is washed with diethyl ether to remove unreacted starting materials.
- The aqueous layer is then basified with a sodium hydroxide solution to precipitate the product.
- The solid product is collected by filtration, washed with water, and dried.
- Further purification can be achieved by recrystallization from a suitable solvent system (e.g., ethanol/water).

Analytical Data

The structure and purity of **4-benzyl-4-hydroxypiperidine** are typically confirmed using spectroscopic methods.

- ^1H NMR and ^{13}C NMR: High-resolution NMR spectroscopy is used to elucidate the chemical structure. A study on a series of **4-benzyl-4-hydroxypiperidines** reported their characterization by ^1H and ^{13}C NMR spectra in CDCl_3 . The chemical shifts can be influenced by the solvent used for analysis.
- Gas Chromatography (GC): GC is often used to determine the purity of the compound, with assays typically showing $\geq 96.0\%$ purity.[\[1\]](#)

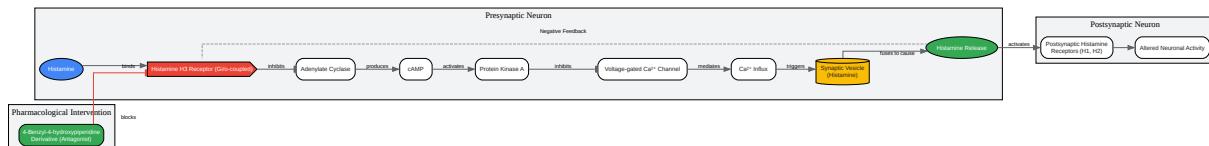
Biological Significance and Applications

4-Benzyl-4-hydroxypiperidine serves as a crucial building block in the synthesis of various pharmacologically active compounds.[\[1\]](#) Its derivatives have shown potential as therapeutic agents, particularly as histamine H3 receptor antagonists.[\[4\]\[5\]](#)

Histamine H3 Receptor Antagonism

The histamine H3 receptor is a presynaptic autoreceptor that modulates the release of histamine and other neurotransmitters in the central nervous system.[\[6\]\[7\]](#) Antagonists of the H3 receptor are of significant interest for the treatment of various neurological and psychiatric disorders, including cognitive impairment, Alzheimer's disease, and attention deficit hyperactivity disorder (ADHD), by enhancing neurotransmitter release.[\[6\]\[7\]](#) Derivatives of **4-benzyl-4-hydroxypiperidine** have been synthesized and evaluated for their affinity and antagonist activity at the human H3 receptor.[\[5\]](#)

Below is a diagram illustrating the general signaling pathway of the histamine H3 receptor and the role of antagonists.



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Histamine H3 Receptor Signaling Pathway and Antagonist Action

Commercial Suppliers

4-Benzyl-4-hydroxypiperidine is available from various chemical suppliers. The following table provides a list of some suppliers. Note that availability and purity may vary.

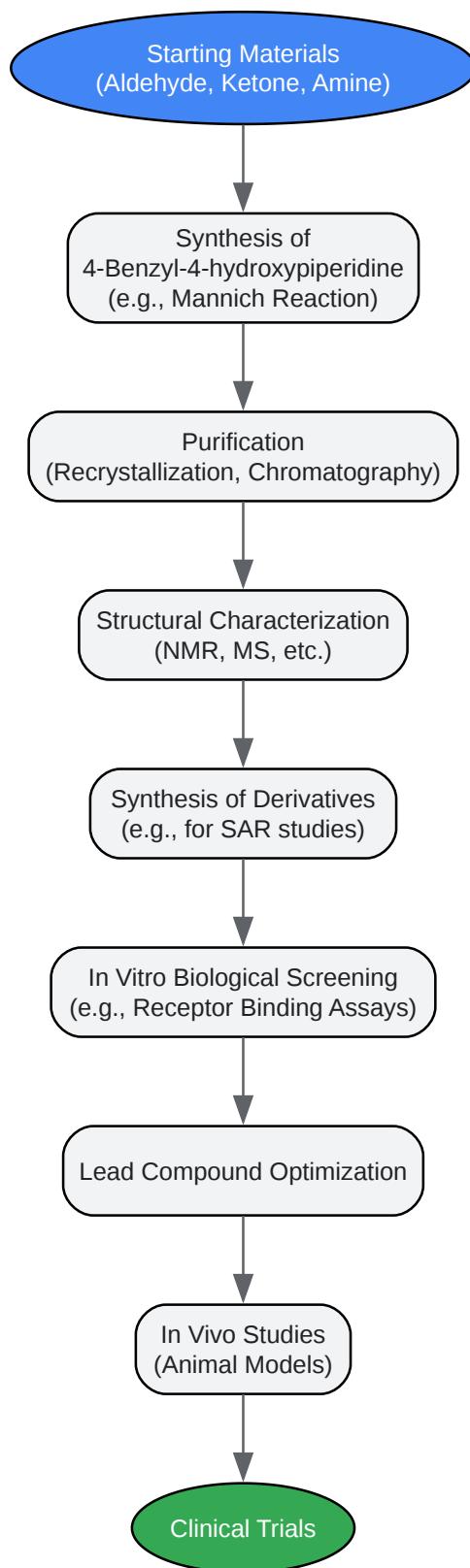
Supplier	Product Name	Purity	CAS Number
Thermo Scientific Chemicals	4-Benzyl-4- hydroxypiperidine	97%	51135-96-7
Sigma-Aldrich	4-BENZYL-4- HYDROXYPiperidin E	-	51135-96-7
Fisher Scientific	4-Benzyl-4- hydroxypiperidine	97%	51135-96-7

It is important to note that some suppliers may list the isomeric compound N-benzyl-4-hydroxypiperidine (CAS 4727-72-4), which has a different chemical structure and properties.

Researchers should verify the CAS number to ensure they are purchasing the correct compound.

Experimental Workflows

The utilization of **4-benzyl-4-hydroxypiperidine** in drug discovery typically follows a structured workflow, from initial synthesis to biological evaluation.

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References

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